

Personal protective equipment for handling 2-Di-1-ASP

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Compound of Interest

Compound Name: 2-Di-1-ASP

Cat. No.: B1234220

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Essential Safety and Handling Guide for 2-Di-1-ASP

For Researchers, Scientists, and Drug Development Professionals: A Comprehensive Guide to the Safe Handling, Operation, and Disposal of the Fluorescent Mitochondrial Probe **2-Di-1-ASP**.

This document provides immediate and essential safety and logistical information for the proper handling of **2-Di-1-ASP** (also known as DASPI or DASPMI), a fluorescent dye used to image actively respiring mitochondria. Adherence to these guidelines is critical for ensuring laboratory safety and the integrity of experimental outcomes.

Chemical and Physical Properties

A summary of the key quantitative data for **2-Di-1-ASP** is presented below for easy reference.

| Property | Value | Source |
|---------------------------------------|---|--------|
| CAS Number | 2156-29-8 | N/A |
| Molecular Formula | C ₁₆ H ₁₉ IN ₂ | N/A |
| Molecular Weight | 366.24 g/mol | N/A |
| Appearance | Solid | N/A |
| Excitation Maximum (λ _{ex}) | 485 nm | [1] |
| Emission Maximum (λ _{em}) | 607 nm | [1] |
| Solubility | DMSO: ≥ 2.08 mg/mL (5.68 mM) | [1] |

Hazard Identification and Safety Precautions

While a comprehensive toxicological profile for **2-Di-1-ASP** is not readily available, it is prudent to handle it with the care afforded to all laboratory chemicals. The available Safety Data Sheet (SDS) indicates that this product is not classified as hazardous according to OSHA CFR 1910.1200 (HazCom 2012).[2] However, the absence of complete data necessitates a cautious approach. Potential routes of overexposure include skin and eye contact.[2]

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **2-Di-1-ASP** to minimize exposure risk.

| PPE Category | Specification | Rationale |
|-----------------------|--|--|
| Eye & Face Protection | Safety glasses with side shields (ANSI Z87.1 compliant). A face shield should be worn over goggles when handling larger quantities or when there is a significant splash hazard. | Protects eyes from splashes and aerosols. A face shield offers broader protection for the entire face. |
| Hand Protection | Chemical-resistant nitrile gloves. | Protects skin from direct contact. Nitrile gloves offer good resistance to a range of chemicals. |
| Body Protection | Laboratory coat. | Protects skin and personal clothing from contamination. |

Operational Plan: Staining Mitochondria in Live Cells

The following is a general protocol for staining mitochondria in live cells using a fluorescent probe like **2-Di-1-ASP**. Optimization may be required for specific cell types and experimental conditions.

Experimental Protocol: Mitochondrial Staining

1. Reagent Preparation:

- **Stock Solution:** Prepare a 1 mM stock solution of **2-Di-1-ASP** in high-quality, anhydrous dimethylsulfoxide (DMSO).[\[3\]](#)
- **Staining Solution:** On the day of the experiment, dilute the stock solution in a warm (37°C) buffer or growth medium to a final working concentration of 50-200 nM. The optimal concentration should be determined experimentally.

2. Cell Staining (Adherent Cells):

- Grow cells on sterile coverslips in a petri dish or multi-well plate.
- Remove the culture medium and add the pre-warmed staining solution to the cells.
- Incubate for 30 to 60 minutes at 37°C, protected from light. Longer incubation times may result in brighter staining.
- (Optional but Recommended): Remove the staining solution, rinse the cells with 1x Phosphate-Buffered Saline (PBS), and add fresh, pre-warmed medium before imaging.

3. Cell Staining (Suspension Cells):

- Centrifuge the cell suspension to pellet the cells.
- Resuspend the cell pellet in the pre-warmed staining solution at a concentration of approximately 1×10^6 cells/mL.
- Incubate for 30-60 minutes at 37°C in the dark.
- Centrifuge the cells to remove the staining solution and resuspend them in fresh, pre-warmed medium.

4. Imaging:

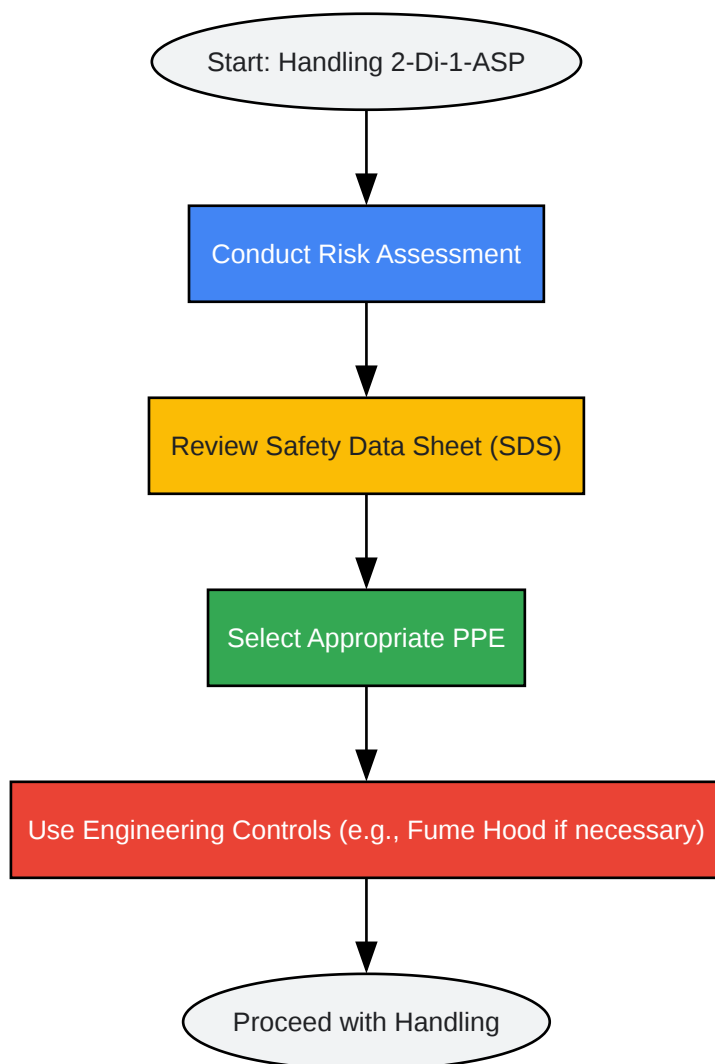
- Image the stained cells using a fluorescence microscope with appropriate filters for the excitation and emission wavelengths of **2-Di-1-ASP** (Excitation: ~485 nm, Emission: ~607 nm).^[1]

Disposal Plan

All waste materials containing **2-Di-1-ASP**, including unused solutions, contaminated labware (e.g., pipette tips, tubes), and PPE, should be disposed of as chemical waste. Follow all local, state, and federal regulations for chemical waste disposal. Do not pour solutions down the drain.

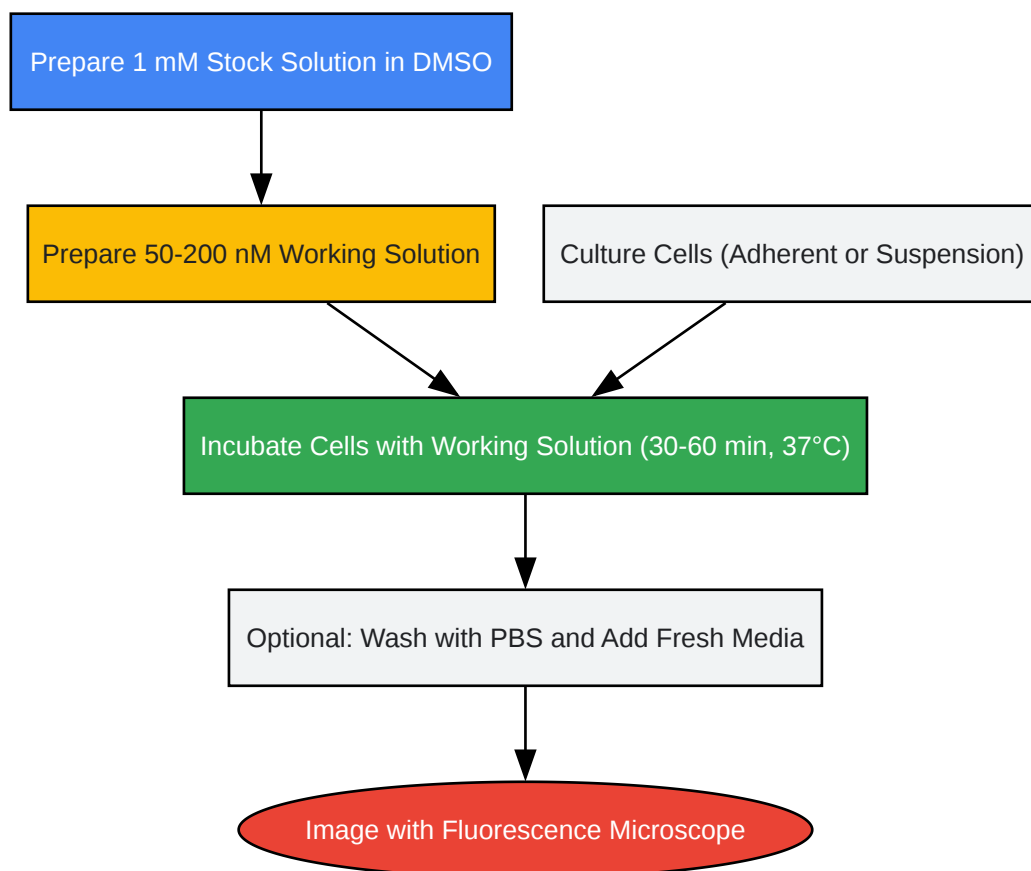
Visualizing the Workflow

To aid in understanding the procedural steps, two diagrams are provided below. The first illustrates the decision-making process for ensuring safety before handling **2-Di-1-ASP**. The second diagram outlines the experimental workflow for mitochondrial staining.



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Caption: Safety Decision Workflow for Handling **2-Di-1-ASP**.



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Caption: Experimental Workflow for Mitochondrial Staining with **2-Di-1-ASP**.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. h20195.www2.hp.com [h20195.www2.hp.com]
- 3. lumiprobe.com [lumiprobe.com]
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